

Using 2-(4-aminophenoxy)-N-ethylacetamide as a synthesis intermediate

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Compound of Interest

Compound Name: 2-(4-aminophenoxy)-N-ethylacetamide

CAS No.: 52547-49-6

Cat. No.: B1283820

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Application Note: **2-(4-Aminophenoxy)-N-ethylacetamide** as a Bifunctional Synthesis Intermediate

Executive Summary

2-(4-Aminophenoxy)-N-ethylacetamide is a specialized bifunctional intermediate characterized by a primary aniline moiety linked to an N-ethylacetamide tail via a phenoxy spacer. This unique architecture serves as a critical "linker scaffold" in two distinct high-value sectors:

- **Medicinal Chemistry:** As a pharmacophore precursor for Tyrosine Kinase Inhibitors (TKIs) and sodium channel blockers, where the phenoxyacetamide motif provides optimal spacing and hydrogen-bonding interactions within enzyme active sites.
- **Industrial Materials:** As a chromophore-modifying intermediate in the synthesis of Anthraquinone Dyes (specifically Quinizarin derivatives) for polyester fibers, enhancing solubility and color fastness.

This guide provides a validated synthesis protocol for the intermediate itself, followed by detailed application workflows for its conversion into bioactive ureas and industrial dyes.

Chemical Identity & Properties

Property	Specification
Chemical Name	2-(4-aminophenoxy)-N-ethylacetamide
Systematic Name	N-ethyl-2-(4-aminophenoxy)acetamide
Molecular Formula	
Molecular Weight	194.23 g/mol
Structure	
Physical State	Off-white to pale beige solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
Key Functionality	Primary Aniline (Nucleophile), Secondary Amide (H-Bond Donor)
Primary Reference	US Patent 3,793,349 (Anthraquinone Dyes) [1]

Synthesis of the Intermediate

The synthesis of **2-(4-aminophenoxy)-N-ethylacetamide** is best achieved via a convergent two-step protocol: Williamson Ether Synthesis followed by Catalytic Hydrogenation. This route avoids the formation of self-polymerized byproducts common in direct aniline alkylation.

Step 1: Synthesis of Precursor 2-(4-Nitrophenoxy)-N-ethylacetamide

Reaction Logic: We utilize 2-chloro-N-ethylacetamide as the electrophile. This reagent is preferred over chloroacetyl chloride to prevent competitive acylation of the phenol.

- Reagents: 4-Nitrophenol (1.0 eq), 2-Chloro-N-ethylacetamide (1.1 eq), Potassium Carbonate (

, 2.0 eq), Potassium Iodide (KI, 0.1 eq, catalyst).

- Solvent: DMF or Acetonitrile (Anhydrous).

- Conditions:

, 4–6 hours.

Protocol:

- Dissolve 13.9 g (100 mmol) of 4-nitrophenol in 150 mL of anhydrous DMF.
- Add 27.6 g (200 mmol) of anhydrous
and 1.66 g (10 mmol) of KI. Stir for 15 minutes at room temperature to form the phenoxide.
- Dropwise add 13.4 g (110 mmol) of 2-chloro-N-ethylacetamide (prepared via reaction of chloroacetyl chloride with ethylamine at
).
- Heat the mixture to
and monitor by TLC (Hexane:EtOAc 1:1) until 4-nitrophenol is consumed.^[1]
- Workup: Pour the reaction mixture into 500 mL ice water. The nitro-intermediate will precipitate as a yellow solid. Filter, wash with water, and dry.^[2]
 - Yield Target: >90%^{[3][1][4]}
 - Identity Check: Appearance of amide carbonyl stretch (~1650
) and nitro stretches (1520, 1340
) in IR.

Step 2: Reduction to 2-(4-Aminophenoxy)-N-ethylacetamide

Reaction Logic: Catalytic hydrogenation is chosen over chemical reduction (Fe/HCl) to preserve the amide bond and simplify purification (filtration of catalyst).

- Reagents: Nitro-intermediate (from Step 1), 10% Pd/C (5 wt% loading), Hydrogen gas ().
- Solvent: Methanol or Ethanol.
- Conditions: Room Temperature, 30–50 psi, 2–4 hours.

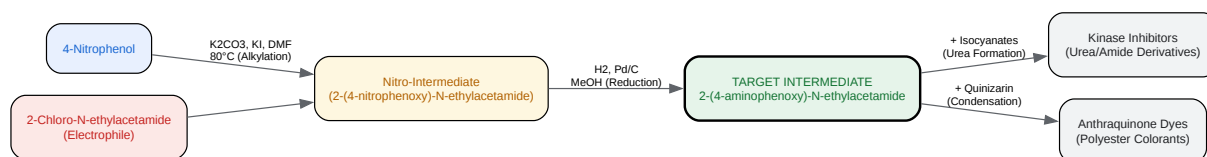
Protocol:

- Dissolve 22.4 g (100 mmol) of the nitro-intermediate in 250 mL methanol.
- Add 1.1 g of 10% Pd/C catalyst under an inert nitrogen atmosphere (Caution: Pyrophoric).
- Purge the vessel with hydrogen gas and maintain pressure at 40 psi. Shake or stir vigorously.
- Monitor reaction progress by TLC (DCM:MeOH 9:1). The fluorescent amine spot will appear at a lower

 than the nitro compound.
- Workup: Filter the mixture through a Celite pad to remove Pd/C. Concentrate the filtrate under reduced pressure.
- Purification: Recrystallize from Benzene/Ethanol or Toluene if necessary.
 - Final Yield: ~85–94%
 - Characterization: Disappearance of nitro signals; appearance of broad

 peak in NMR (~4.5–5.0 ppm).

Visual Workflow: Synthesis & Application



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Figure 1: Convergent synthesis pathway for **2-(4-aminophenoxy)-N-ethylacetamide** and its divergent applications in drug discovery and dye chemistry.

Application Protocol 1: Synthesis of Urea-Based Kinase Inhibitors

Context: The phenoxyacetamide motif is a privileged structure in medicinal chemistry, often serving as the "hinge-binding" or "solvent-exposed" region in kinase inhibitors (e.g., analogs of Sorafenib or Tie-2 inhibitors). The primary amine allows for the rapid generation of Urea Libraries.

Reaction Class: Nucleophilic Addition to Isocyanates.

Protocol:

- Preparation: Dissolve 1.0 eq (194 mg, 1 mmol) of **2-(4-aminophenoxy)-N-ethylacetamide** in 5 mL anhydrous DCM.
- Coupling: Add 1.0 eq of the desired Aryl Isocyanate (e.g., 4-chloro-3-(trifluoromethyl)phenyl isocyanate) dropwise at .
- Reaction: Allow to warm to room temperature and stir for 2 hours. The urea product typically precipitates out of the non-polar DCM solvent.
- Isolation: Filter the white precipitate. Wash with cold DCM (

) and Diethyl Ether (

).

- Validation:
 - Mechanism:[3][5][6][7][8] The lone pair on the aniline nitrogen attacks the electrophilic carbon of the isocyanate.
 - Key Data: Formation of Urea carbonyl peak in NMR (~152 ppm).

Significance: This reaction creates a "Diarylether-Urea-Amide" scaffold, possessing three distinct hydrogen-bonding domains critical for high-affinity binding in protein pockets.

Application Protocol 2: Synthesis of Anthraquinone Dyes

Context: As detailed in US Patent 3,793,349, this intermediate is used to synthesize blue/violet dyes for hydrophobic fibers (Dacron/Polyester). The N-ethylacetamide tail improves the dye's dispersion properties and sublimation fastness [1].

Reaction Class: Nucleophilic Aromatic Substitution (

).

Protocol:

- Reactants: Mix Quinizarin (1,4-dihydroxyanthraquinone) and Leucoquinizarin (reduced form) in a 1:1 ratio.
- Amine Addition: Add 2.0–3.0 equivalents of **2-(4-aminophenoxy)-N-ethylacetamide**.
- Solvent/Conditions: Use n-Butanol or similar high-boiling alcohol. Heat to reflux () for 10–15 hours under Nitrogen.

- Oxidation: After the condensation, air is bubbled through the hot solution to re-oxidize the leuco-form to the fully aromatic anthraquinone.
- Result: A blue dyestuff is obtained.
 - Mechanism:[3][5][6][7][8] The amine displaces the hydroxyl groups on the anthraquinone ring.
 - Industrial Value: The resulting dye exhibits "excellent build-up" and "minimal crocking" on polyester fabrics due to the compatibility of the ethyl-acetamide tail with the polymer matrix.

Safety & Handling (MSDS Summary)

- Hazards: As an aniline derivative, treat as Toxic by inhalation/ingestion and a potential Skin Sensitizer.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at
to prevent oxidation of the aniline group (browning).
- Incompatibility: Strong oxidizing agents, acid chlorides (unless intended reaction), and anhydrides.

References

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